

Personal protective equipment for handling 4,5-Dihydro-2H-indene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,5-Dihydro-2H-indene

Cat. No.: B15456033

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Essential Safety and Handling Guide for 4,5-Dihydro-2H-indene

This guide provides crucial safety and logistical information for the handling of **4,5-Dihydro-2H-indene** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Identifier:

- CAS Number: 62093-30-5
- Molecular Formula: C₉H₁₀
- Molecular Weight: 118.18 g/mol [1]

Hazard Summary and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **4,5-Dihydro-2H-indene** is not readily available, data from the closely related compound, Indene, indicates several potential hazards.[2][3] Users should handle **4,5-Dihydro-2H-indene** with caution, assuming similar hazard characteristics.

Primary Hazards:

- Flammability: Flammable liquid and vapor. Keep away from heat, sparks, open flames, and hot surfaces.[2]
- Aspiration Hazard: May be fatal if swallowed and enters airways.
- Skin and Eye Irritation: May cause skin and eye irritation.[2][4]
- Respiratory Irritation: Vapors may cause respiratory irritation, drowsiness, or dizziness.[4]

The following table summarizes the recommended Personal Protective Equipment for handling **4,5-Dihydro-2H-indene**.

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Routine Handling (in a well-ventilated area or fume hood)	Safety glasses with side shields or chemical splash goggles.	Chemical-resistant gloves (e.g., Nitrile, Neoprene). Inspect gloves prior to use.	Laboratory coat.	Not typically required if handled in a properly functioning chemical fume hood.
Weighing/Transferring (potential for splash or aerosol generation)	Chemical splash goggles and a face shield.	Chemical-resistant gloves (e.g., Nitrile, Neoprene).	Chemical-resistant apron over a laboratory coat.	Required if vapors/aerosols are generated. Use a NIOSH-approved respirator with an organic vapor cartridge.
Spill Cleanup	Chemical splash goggles and a face shield.	Heavy-duty chemical-resistant gloves.	Chemical-resistant suit or coveralls. ^[5]	A NIOSH-approved air-purifying respirator with an organic vapor cartridge or a self-contained breathing apparatus (SCBA) for large spills.

Operational and Disposal Plans

A systematic approach to handling and disposal is essential for minimizing risks.

Operational Plan: Step-by-Step Guidance

- Receiving and Inspection:
 - Upon receipt, inspect the container for any signs of damage or leakage.
 - Verify that the label matches the product ordered.
 - Wear appropriate PPE (safety glasses and gloves) during inspection.
- Storage:
 - Store in a cool, dry, and well-ventilated area away from heat and sources of ignition.[\[2\]](#)
 - Keep the container tightly closed.[\[2\]](#)
 - Store in a flammable liquids cabinet.
 - Ground/bond container and receiving equipment to prevent static discharge.[\[2\]](#)
- Handling and Use:
 - All handling of **4,5-Dihydro-2H-indene** should be conducted in a properly functioning chemical fume hood.
 - Use only non-sparking tools.[\[2\]](#)
 - Avoid contact with skin, eyes, and clothing.[\[2\]](#)
 - Wash hands thoroughly after handling.
 - Ensure an eyewash station and safety shower are readily accessible.
- Spill Management:
 - Small Spills:
 - Evacuate non-essential personnel.
 - Wearing appropriate PPE, absorb the spill with an inert absorbent material (e.g., vermiculite, dry sand).

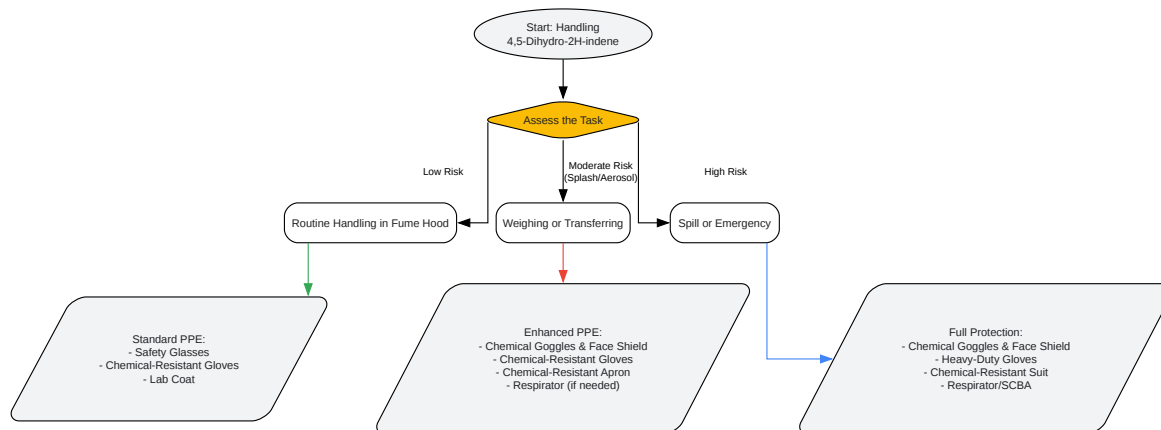
- Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
- Clean the spill area with an appropriate solvent, followed by soap and water.
- Large Spills:
 - Evacuate the area immediately.
 - Contact your institution's emergency response team.
 - Do not attempt to clean up a large spill without proper training and equipment.

Disposal Plan

- Chemical Waste:
 - Dispose of unused **4,5-Dihydro-2H-indene** and any solutions containing it as hazardous chemical waste.
 - Collect in a properly labeled, sealed container.
 - Follow all local, state, and federal regulations for hazardous waste disposal.
- Contaminated Materials:
 - Dispose of any materials contaminated with **4,5-Dihydro-2H-indene** (e.g., gloves, absorbent materials, paper towels) as hazardous waste.
 - Place contaminated items in a sealed, labeled waste container.

Visual Workflow for PPE Selection

The following diagram illustrates the decision-making process for selecting the appropriate Personal Protective Equipment when working with **4,5-Dihydro-2H-indene**.



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Caption: PPE selection workflow for handling **4,5-Dihydro-2H-indene**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 4,5-Dihydro-2H-indene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15456033#personal-protective-equipment-for-handling-4-5-dihydro-2h-indene]

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